

Diethyl Bis(hydroxymethyl)malonate: A Versatile Building Block in Organic Synthesis

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Compound of Interest

Compound Name: *Diethyl
bis(hydroxymethyl)malonate*

Cat. No.: *B146577*

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

Diethyl bis(hydroxymethyl)malonate is a highly functionalized organic molecule that serves as a versatile and pivotal building block in a multitude of synthetic transformations. Its unique structure, featuring two hydroxyl groups and two ethyl ester functionalities attached to a central quaternary carbon, allows for a diverse range of chemical manipulations. This technical guide provides a comprehensive overview of the synthesis, properties, and key applications of **diethyl bis(hydroxymethyl)malonate**, with a focus on its utility in the construction of complex molecular architectures, including heterocycles and polymers. Detailed experimental protocols for its synthesis and subsequent reactions are provided, alongside a summary of its physicochemical and spectroscopic data.

Physicochemical and Spectroscopic Properties

Diethyl bis(hydroxymethyl)malonate is a white to light yellow crystalline solid at room temperature.^{[1][2]} It is slightly soluble in water but readily soluble in common organic solvents.^{[3][4]}

Table 1: Physicochemical Properties of **Diethyl Bis(hydroxymethyl)malonate**

Property	Value	Reference(s)
CAS Number	20605-01-0	[4]
Molecular Formula	C ₉ H ₁₆ O ₆	[5]
Molecular Weight	220.22 g/mol	[5]
Melting Point	49-51 °C	[4][6]
Boiling Point	351.3 °C at 760 mmHg	[6]
Flash Point	110 °C (closed cup)	[4]
Density	1.2 g/cm ³	[6]
Solubility	Slightly soluble in water	[3][4]

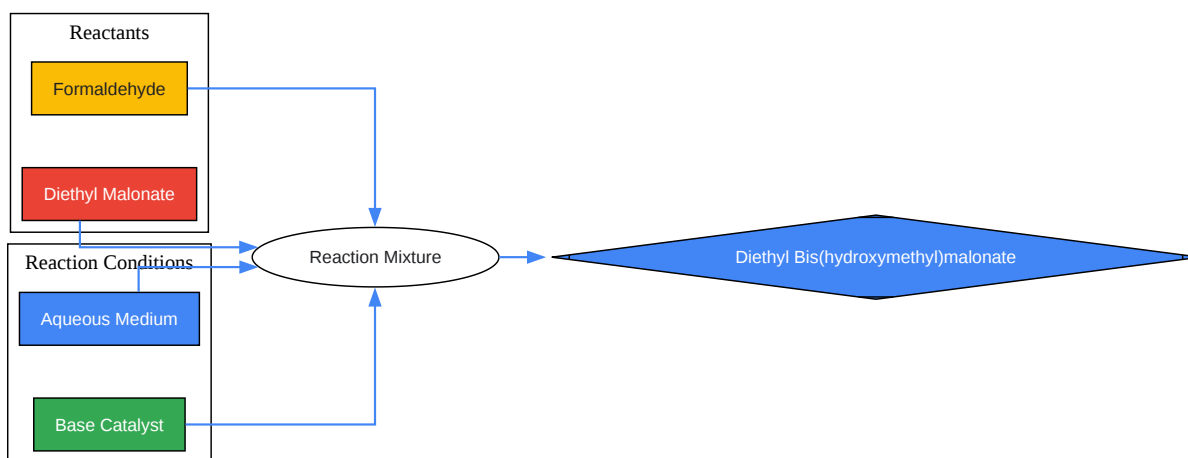
Table 2: Spectroscopic Data of **Diethyl Bis(hydroxymethyl)malonate**

Spectroscopy	Key Features	Reference(s)
^1H NMR	Signals corresponding to ethyl ester protons (triplet and quartet) and hydroxymethyl protons (singlet or broad singlet).	[7][8]
^{13}C NMR	Resonances for the quaternary carbon, carbonyl carbons, methylene carbons of the ethyl groups, methyl carbons of the ethyl groups, and the hydroxymethyl carbons.	[9][10]
IR Spectroscopy	Characteristic absorptions for O-H stretching (broad), C-H stretching, and C=O stretching of the ester groups. A published spectrum shows peaks at 3433 cm^{-1} (O-H), 2982 cm^{-1} (C-H), and 1790 cm^{-1} (C=O).	[1][11]
Mass Spectrometry	The NIST WebBook provides access to the mass spectrum (electron ionization) of this compound.	[1][12]

Synthesis of Diethyl Bis(hydroxymethyl)malonate

The most common and well-documented method for the synthesis of **diethyl bis(hydroxymethyl)malonate** is the reaction of diethyl malonate with formaldehyde in the presence of a base catalyst.[5][13]

Synthesis Workflow



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Caption: General workflow for the synthesis of **diethyl bis(hydroxymethyl)malonate**.

Detailed Experimental Protocol

The following protocol is adapted from a procedure published in Organic Syntheses.[13]

Materials:

- Diethyl malonate (1.0 mole)
- Formaldehyde (2.0 moles, typically a 37% aqueous solution)
- Potassium bicarbonate (catalyst)
- Diethyl ether
- Anhydrous sodium sulfate

- Saturated ammonium sulfate solution
- Isopropyl ether

Procedure:

- In a fume hood, combine the formaldehyde solution and potassium bicarbonate in a beaker equipped with a mechanical stirrer and immersed in a water bath to maintain a temperature of 20-25 °C.
- Slowly add diethyl malonate to the stirred solution over a period of 40-50 minutes, ensuring the reaction temperature does not exceed 30 °C.
- Continue stirring for an additional hour after the addition is complete.
- Transfer the reaction mixture to a separatory funnel and add a saturated solution of ammonium sulfate.
- Extract the aqueous layer with diethyl ether.
- Dry the combined ethereal extracts over anhydrous sodium sulfate, filter, and remove the ether by distillation.
- The crude product is then purified by recrystallization from isopropyl ether.

Table 3: Synthesis Yields of **Diethyl Bis(hydroxymethyl)malonate**

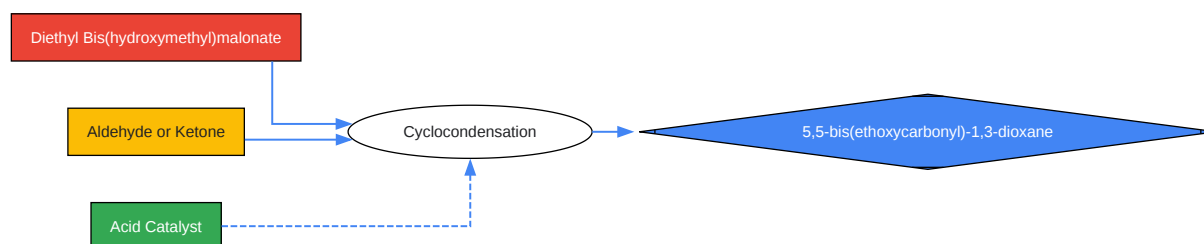
Catalyst	Reaction Conditions	Yield	Reference(s)
Potassium Bicarbonate	Aqueous formaldehyde, 25-30 °C	72-75%	[13]
Calcium Hydroxide	Formalin, continuous flow reactor	89-90%	[14]

Applications in Organic Synthesis

Diethyl bis(hydroxymethyl)malonate is a versatile precursor for a variety of valuable organic compounds. Its diol and diester functionalities can be selectively or simultaneously transformed.

Synthesis of 1,3-Dioxanes

The reaction of **diethyl bis(hydroxymethyl)malonate** with aldehydes or ketones in the presence of an acid catalyst provides a straightforward route to 5,5-bis(ethoxycarbonyl)-1,3-dioxanes. These structures are found in some natural products and are useful intermediates in their own right.^{[2][15]}

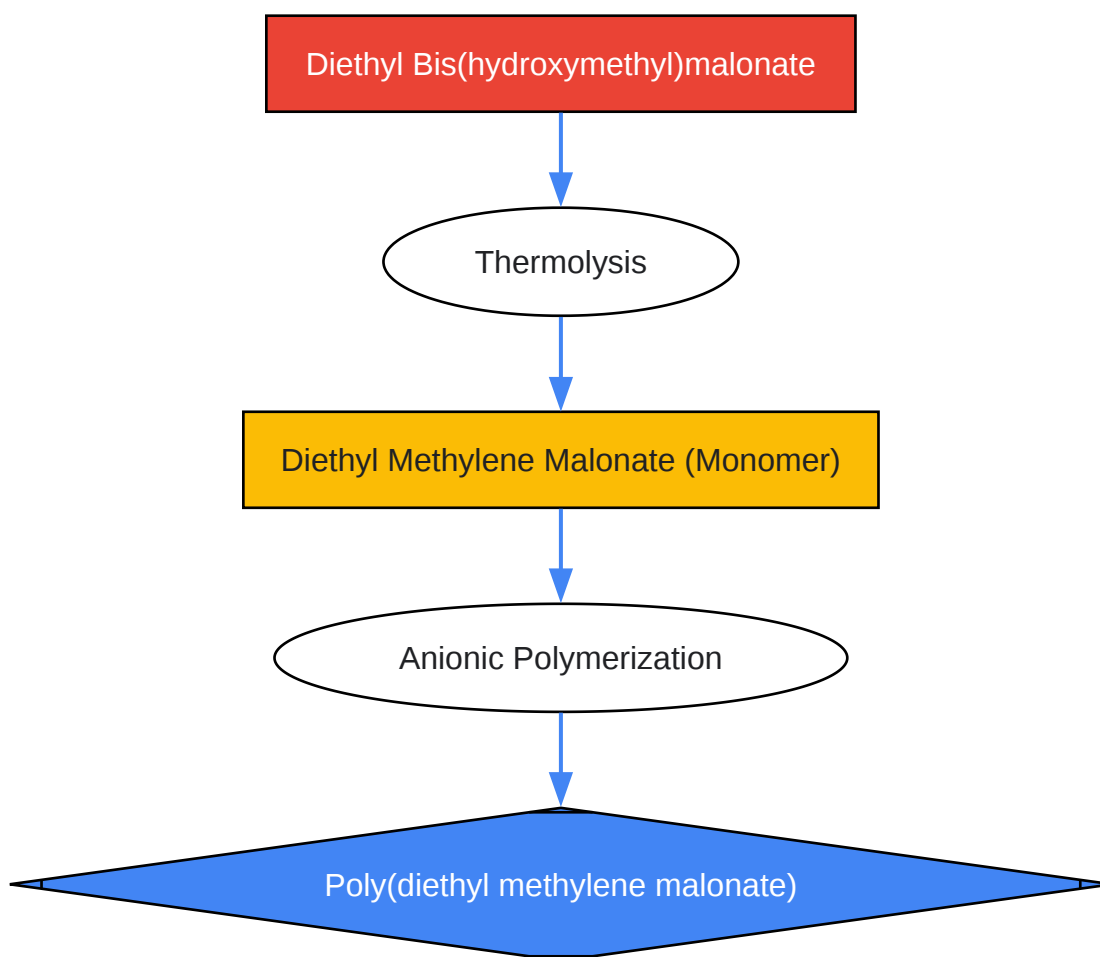


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Caption: Synthesis of 1,3-dioxanes from **diethyl bis(hydroxymethyl)malonate**.

Precursor to Methylene Malonates and Polymers

A significant application of **diethyl bis(hydroxymethyl)malonate** is its use as a stable precursor to diethyl methylene malonate, a highly reactive monomer.^[14] The diol can be subjected to thermolysis to generate the methylene malonate, which can then undergo anionic polymerization to form poly(diethyl methylene malonate).^{[14][16]} This polymer has potential applications in coatings and adhesives.



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Caption: Pathway to poly(diethyl methylene malonate) via **diethyl bis(hydroxymethyl)malonate**.

Intermediate for Substituted Esters and Dienophiles

Diethyl bis(hydroxymethyl)malonate serves as a starting material for the synthesis of various substituted malonic, acrylic, and isobutyric esters.[3][13] Furthermore, it can be converted into useful dienophiles such as α -bromomethylacrylic acid and its ethyl ester.[2][3]

Role in Polymer Chemistry as a Crosslinking Agent

The presence of two hydroxyl groups in **diethyl bis(hydroxymethyl)malonate** allows it to act as a crosslinking agent in polymer systems. Crosslinking is a crucial process for modifying the physicochemical properties of polymers, enhancing mechanical strength, thermal stability, and

solvent resistance.[17][18] While specific examples of **diethyl bis(hydroxymethyl)malonate** as a primary crosslinker are not extensively detailed in the provided search results, its structural similarity to other diols used in polyester and polyurethane synthesis suggests its potential in this area. For instance, it could react with diisocyanates to form polyurethanes or with diacids to form polyesters, creating a crosslinked network.

Conclusion

Diethyl bis(hydroxymethyl)malonate is a readily accessible and highly versatile building block in organic synthesis. Its rich functionality allows for the construction of a wide array of complex molecules, from heterocyclic systems to functional polymers. The detailed synthetic protocols and comprehensive property data presented in this guide are intended to facilitate its broader application in academic research and industrial drug development. Future investigations into its utility as a crosslinking agent and in the synthesis of novel polymeric materials are likely to expand its importance in materials science.

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